

6-Mercaptonicotinic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Mercaptonicotinic acid

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a thorough overview of **6-Mercaptonicotinic acid**, covering its fundamental properties, synthesis, and key applications in drug delivery and electrochemical sensing.

Core Properties of 6-Mercaptonicotinic Acid

6-Mercaptonicotinic acid, a derivative of nicotinic acid (a form of vitamin B3), is a bifunctional molecule featuring both a carboxylic acid and a thiol group attached to a pyridine ring. This unique structure allows for versatile chemical modifications and applications. The compound is known to exist in tautomeric forms, predominantly the thione form (6-thioxo-1,6-dihydropyridine-3-carboxylic acid).

Two CAS (Chemical Abstracts Service) numbers are commonly associated with this compound, which may refer to different tautomers or isomers. The molecular weight is consistently reported in the range of 155.17 to 155.18 g/mol .

Physicochemical and Identification Data

Property	Value	Citations
Molecular Formula	C6H5NO2S	[1]
Molecular Weight	155.17 g/mol / 155.18 g/mol	
CAS Number	17624-07-6	[2]
	92823-43-3	
Appearance	White to off-white crystalline solid	
Melting Point	260-262 °C (decomposes)	
Solubility	Soluble in water and polar organic solvents	
IUPAC Name	6-sulfanylpyridine-3-carboxylic acid	

Applications in Advanced Research

6-Mercaptonicotinic acid has garnered significant interest in several scientific fields due to its versatile chemical nature.

- **Drug Delivery:** It is extensively used to synthesize "thiomers," which are thiolated polymers like chitosan. These modified polymers exhibit enhanced mucoadhesive properties, making them excellent candidates for oral drug delivery systems, particularly for peptide drugs like insulin. The thiol groups form disulfide bonds with cysteine-rich subdomains in mucus, prolonging residence time and improving drug absorption.[3][4][5]
- **Electrochemical Sensing:** The thiol group facilitates the formation of self-assembled monolayers (SAMs) on gold surfaces. These modified electrodes can be used as sensitive and selective platforms for the detection of various analytes, including heavy metal ions and explosives.
- **Coordination Chemistry:** As a bifunctional ligand, it is used in the synthesis of coordination polymers with various metal ions, such as Zinc(II), for applications in materials science.

- Nanotechnology: It serves as a functionalizing agent for gold nanoparticles (AuNPs), enabling their use in colorimetric assays for the detection of ions like Cd^{2+} .

Experimental Protocols

Synthesis of Chitosan-6-Mercaptonicotinic Acid Nanoparticles for Drug Delivery

This protocol outlines the covalent attachment of **6-mercaptonicotinic acid** to chitosan and the subsequent formation of nanoparticles.

Materials:

- Chitosan
- **6-Mercaptonicotinic acid** (6-MNA)
- Dioxane
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDAC)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Acetic acid
- Tripolyphosphate (TPP)
- Deionized water

Procedure:

- Thiolation of Chitosan:
 1. Dissolve 1 g of chitosan and 2.5 g of 6-MNA in 100 ml of a dioxane-water mixture (80:20 v/v).[\[2\]](#)
 2. Adjust the pH of the solution to 5.0.[\[2\]](#)
 3. Add EDAC to a final concentration of 5-25 mM to initiate the coupling reaction.[\[2\]](#)

4. Adjust the pH to 6.0 and allow the reaction to proceed for 7 hours with stirring.[\[2\]](#)
 5. To reduce any disulfide bonds formed during the reaction, add TCEP.[\[2\]](#)
 6. Purify the resulting thiolated chitosan by dialysis against deionized water and then freeze-dry the product.[\[2\]](#)
- Nanoparticle Formation (Ionic Gelation):
 1. Dissolve the thiolated chitosan in a 0.05% (v/v) acetic acid solution to a final concentration of 0.2% (w/v).[\[2\]](#)
 2. Adjust the pH of the polymer solution to 4.5.[\[2\]](#)
 3. Prepare a 0.1% (w/v) solution of TPP in deionized water.[\[2\]](#)
 4. Slowly add the TPP solution to the thiolated chitosan solution while stirring.[\[2\]](#)
 5. Continue stirring for 40 minutes to allow for the formation of nanoparticles.[\[2\]](#)

Fabrication of a 6-Mercaptonicotinic Acid Self-Assembled Monolayer on a Gold Electrode

This protocol describes the general procedure for modifying a gold electrode with a self-assembled monolayer of **6-mercaptonicotinic acid** for electrochemical applications.

Materials:

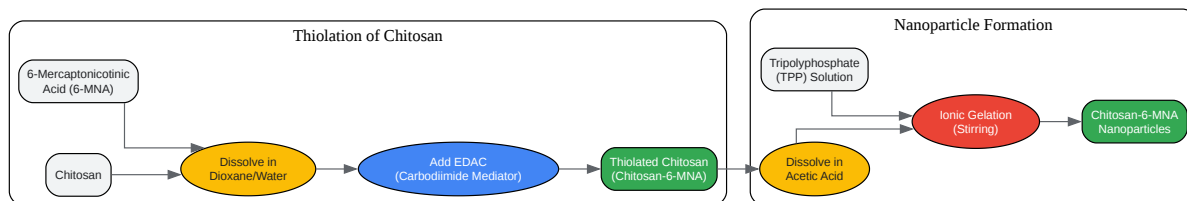
- Gold-coated substrate (e.g., gold electrode)
- **6-Mercaptonicotinic acid**
- Ethanol (200 proof)
- Deionized water
- Dry nitrogen gas

Procedure:

- Electrode Cleaning:
 1. Thoroughly clean the gold substrate to remove any organic and inorganic contaminants. This can be achieved by methods such as immersion in piranha solution (a mixture of sulfuric acid and hydrogen peroxide; use with extreme caution in a fume hood with appropriate personal protective equipment) or by electrochemical cleaning procedures.
- Preparation of Thiol Solution:
 1. Prepare a dilute solution of **6-mercaptonicotinic acid** in a suitable solvent, typically high-purity ethanol, at a concentration of approximately 1-10 mM.
- Self-Assembly:
 1. Immerse the clean, dry gold substrate into the thiol solution. Ensure the entire gold surface is in contact with the solution.
 2. Allow the self-assembly to proceed for a period of 24-48 hours to ensure the formation of a well-ordered, densely packed monolayer. To minimize oxidation, it is advisable to reduce the headspace in the container and backfill with an inert gas like nitrogen.
- Rinsing and Drying:
 1. After incubation, remove the substrate from the thiol solution.
 2. Rinse the surface thoroughly with fresh ethanol to remove any non-chemisorbed molecules.^[6]
 3. Dry the modified electrode under a gentle stream of dry nitrogen gas.
 4. The electrode is now ready for use in electrochemical experiments.

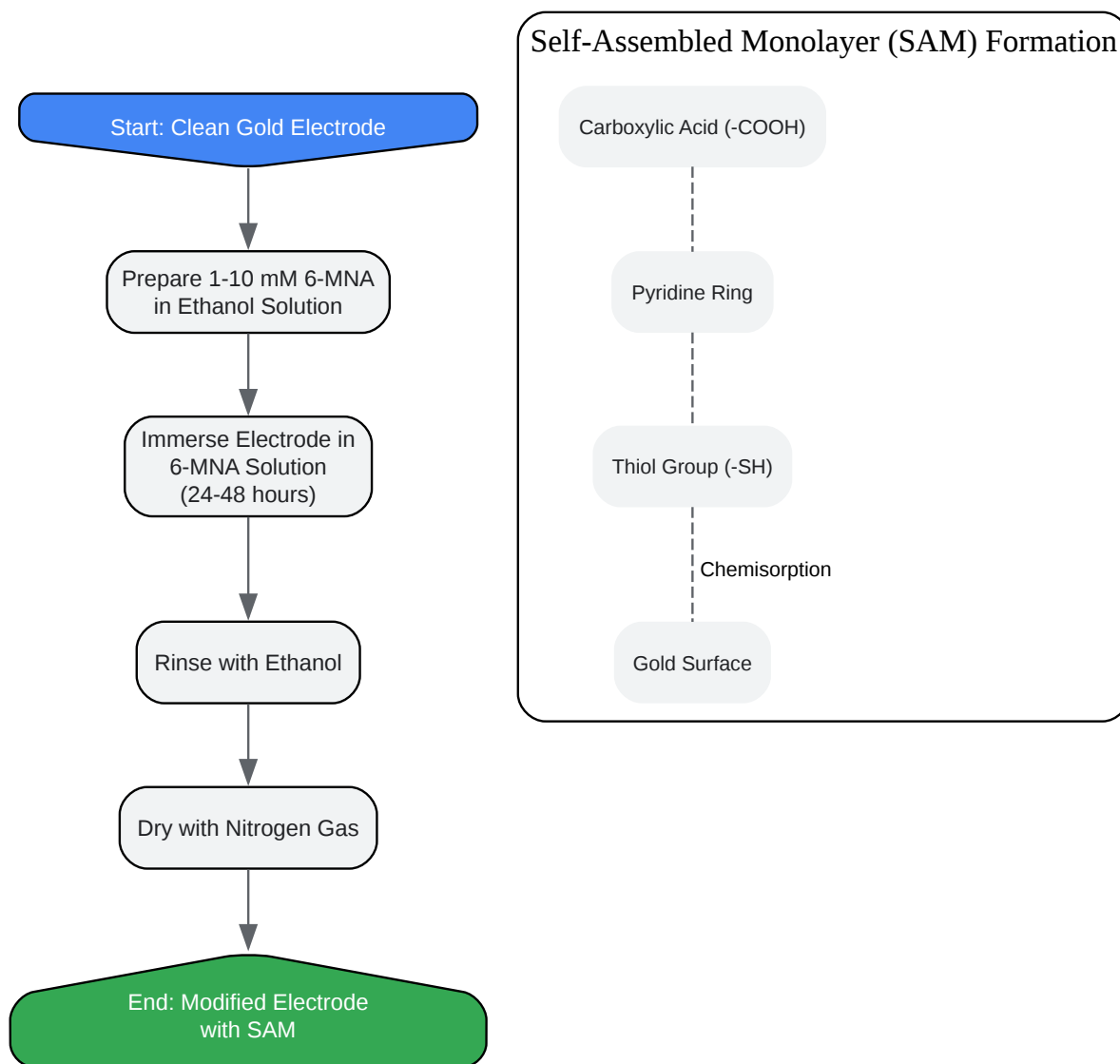
Visualizing Workflows and Mechanisms

The following diagrams illustrate the key processes described in this guide.



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Caption: Workflow for the synthesis of **6-Mercaptotonicotinic acid**-grafted chitosan nanoparticles.



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Caption: Experimental workflow for fabricating a self-assembled monolayer (SAM) on a gold electrode.

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